

Protocol for quantifying Salbutamol intermediates using deuterated standards

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Compound of Interest

Compound Name: Methyl 5-[(tert-Butylimino)acetyl]salicylate-d9

CAS No.: 1185239-25-1

Cat. No.: B564543

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Application Note: Protocol for Quantifying Salbutamol Intermediates using Deuterated Standards

Title: Precision Quantitation of Salbutamol Synthetic Intermediates and Impurities via Isotope Dilution LC-MS/MS

Abstract This application note details a high-sensitivity Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) protocol for the quantification of key Salbutamol (Albuterol) synthetic intermediates, specifically Salbutamol Ketone (Impurity B) and Salbutamol Aldehyde (Impurity D). Utilizing Salbutamol-d3 as a surrogate internal standard, this method overcomes matrix suppression effects common in process streams and biological matrices. This guide is designed for pharmaceutical process chemists and QC scientists adhering to ICH Q3A/B guidelines for impurity profiling.

Introduction & Scientific Rationale

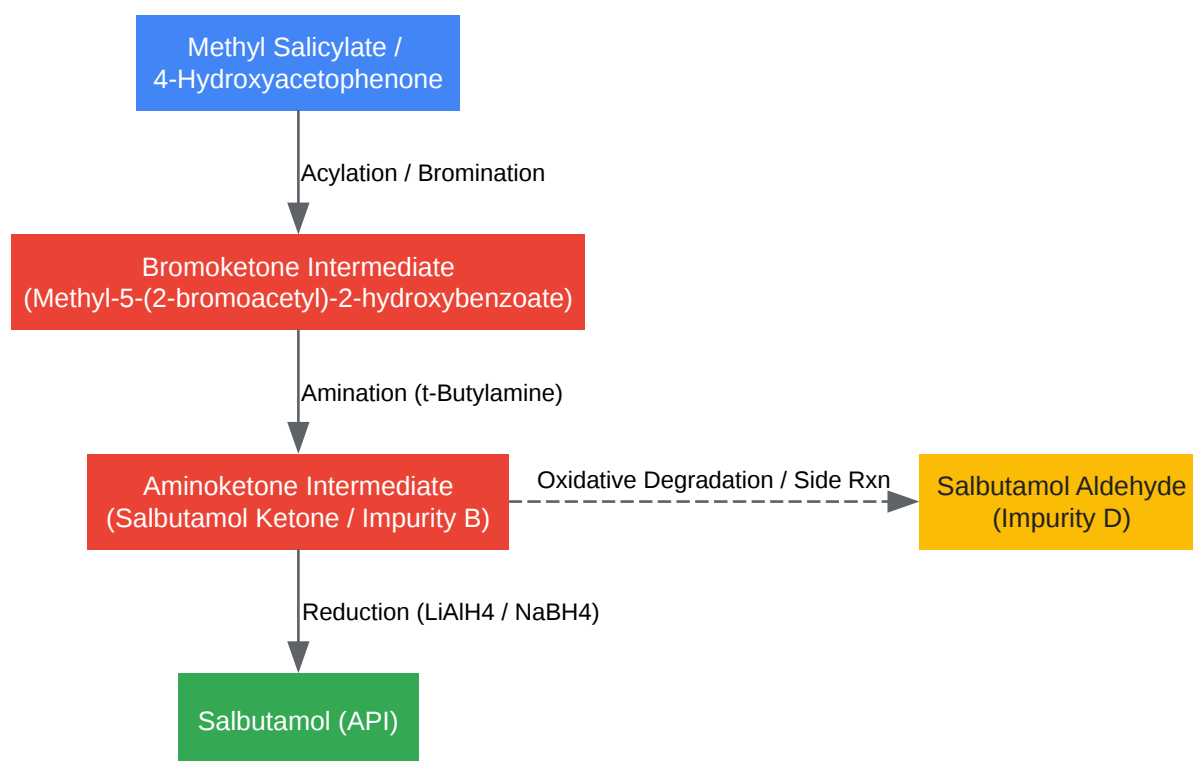
The synthesis of Salbutamol involves a multi-step reduction of ketone precursors. Incomplete reduction or side reactions lead to the persistence of intermediates like Salbutamol Ketone (Salbutamone), a known impurity (BP Impurity B) that must be strictly controlled.

Why Isotope Dilution Mass Spectrometry (IDMS)? Quantifying trace intermediates in a concentrated Active Pharmaceutical Ingredient (API) matrix is challenging due to ion suppression. External calibration often fails to account for these matrix effects.

- The Solution: IDMS uses a stable isotope-labeled analog (e.g., Salbutamol-d3) as an internal standard (ISTD).[1]
- Mechanism: The deuterated standard co-elutes with the analyte, experiencing the exact same ionization environment. The ratio of the analyte response to the ISTD response is matrix-independent, ensuring high accuracy.

Target Analytes & Pathway

The following diagram illustrates the critical synthesis pathway and where the target intermediates arise.



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Figure 1: Salbutamol synthesis pathway highlighting key intermediates (Red/Yellow) targeted for quantification.

Materials & Reagents

- Reference Standards:
 - Salbutamol Sulfate (Certified Reference Material).[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
 - Salbutamol Ketone (Impurity B) Standard.
 - Salbutamol Aldehyde (Impurity D) Standard.[\[2\]](#)[\[6\]](#)
- Internal Standard (ISTD):
 - Salbutamol-d3 (Deuterated on the tert-butyl group or hydroxymethyl).
 - Note: If available, Salbutamol Ketone-d9 is the ideal ISTD for the ketone intermediate, but Salbutamol-d3 is a widely accepted surrogate due to structural similarity.
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Formic Acid (FA), Ammonium Formate.[\[4\]](#)
- Column: Waters ACQUITY UPLC HSS T3 (1.8 μ m, 2.1 x 100 mm) or equivalent C18 column capable of retaining polar amines.

Experimental Protocol

Standard Preparation

- Stock Solutions (1 mg/mL): Dissolve accurately weighed standards in MeOH.
- ISTD Working Solution: Dilute Salbutamol-d3 to a concentration of 500 ng/mL in 50:50 ACN:Water (0.1% FA).
- Calibration Curve: Prepare a mixed calibration series of Salbutamol Ketone and Aldehyde (Range: 1 ng/mL to 1000 ng/mL) in solvent. Spike each level with constant ISTD (e.g., 50

ng/mL final concentration).

Sample Preparation (API Impurity Profiling)

This workflow is designed to extract trace intermediates from the bulk drug substance.

- Weighing: Weigh 10 mg of Salbutamol API sample.
- Dissolution: Dissolve in 10 mL of Water:Methanol (90:10 v/v) with 0.1% Formic Acid.
- Spiking: Transfer 100 μ L of the dissolved sample to a vial. Add 10 μ L of ISTD Working Solution.
- Dilution: Dilute to 1 mL with Mobile Phase A.
- Filtration: Filter through a 0.22 μ m PTFE syringe filter into an LC vial.

LC-MS/MS Conditions

- System: Agilent 1290 Infinity II / 6470 Triple Quad or Waters ACQUITY / Xevo TQ-S.
- Mobile Phase A: 5 mM Ammonium Formate + 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[7\]](#)
- Flow Rate: 0.4 mL/min.
- Injection Volume: 2-5 μ L.

Gradient Profile:

Time (min)	% Mobile Phase B	Event
0.0	5	Initial Hold
1.0	5	Loading
6.0	95	Elution of Impurities
7.5	95	Wash
7.6	5	Re-equilibration

| 10.0 | 5 | End |

MS/MS Detection Parameters (MRM)

Ionization Mode: ESI Positive (+). Source Temp: 350°C, Capillary Voltage: 3.5 kV.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Cone Voltage (V)	Collision Energy (eV)	Type
Salbutamol	240.2	148.1	30	22	Quantifier
240.2	222.1	30	15	Qualifier	
Salbutamol Ketone	238.2	148.1*	32	24	Quantifier
(Impurity B)	238.2	164.1	32	18	Qualifier
Salbutamol Aldehyde	238.2	166.1	32	20	Quantifier
(Impurity D)	238.2	136.1	32	28	Qualifier
Salbutamol-d3 (ISTD)	243.2	151.1**	30	22	ISTD

*Note: The 148 fragment (hydroxy-benzyl cation) is common to the core structure. Verify specific transitions during method development. **Note: If d3 is on the t-butyl group, the 148

fragment (aromatic ring) may remain 148. If d3 is on the ring, it shifts to 151. Check your specific standard's CoA.

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow for IDMS quantification.

Data Analysis & Calculation

Quantification is performed using the Response Ratio (RR) to correct for instrument variability and matrix effects.

1. Calculate Response Ratio (RR):

2. Linear Regression: Plot

(y-axis) vs. Concentration (x-axis).

3. Relative Response Factor (RRF) Correction: If using Salbutamol-d3 to quantify Salbutamol Ketone (where a specific Ketone-d9 is unavailable), you must determine the RRF during validation:

Use this factor to adjust the calculated concentration if the ionization efficiencies differ significantly.

Troubleshooting & Expert Insights

- Issue: Peak Tailing.
 - Cause: Interaction of secondary amines with silanols on the column.
 - Fix: Increase Ammonium Formate concentration to 10 mM or use a high-pH stable column (e.g., BEH C18) with high pH mobile phase (Ammonium Bicarbonate, pH 10), as Salbutamol is basic (pKa ~9.3).

- Issue: Isobaric Interference.
 - Insight: Salbutamol Ketone and Aldehyde have the same MW (237). They must be chromatographically separated.[8] The HSS T3 column provides superior retention for polar compounds compared to standard C18, aiding this separation.
- Issue: Carryover.
 - Fix: Salbutamol is "sticky." Use a needle wash of 50:50 MeOH:Water + 0.1% Formic Acid.

References

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